

# In-Depth Technical Guide: Discovery and Synthesis of Antibacterial Agent 194

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## Compound of Interest

Compound Name: Antibacterial agent 194

Cat. No.: B12381428

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An Overview for Researchers and Drug Development Professionals

This technical guide details the discovery, synthesis, and proposed mechanism of action of a novel antibacterial agent, designated as **Antibacterial agent 194** (also referred to as Compound 19). This Schiff base compound has demonstrated potent activity against *Mycobacterium tuberculosis*, the causative agent of tuberculosis, positioning it as a promising lead for further drug development.

## Discovery and Antimicrobial Spectrum

**Antibacterial agent 194** was identified as part of a research initiative to synthesize and evaluate a series of 19 Schiff bases for their antimycobacterial properties. The compounds were screened for their in-vitro activity against the H37Rv strain of *Mycobacterium tuberculosis*. Among the series, Compound 19 emerged as a highly potent agent.

## Quantitative Antimicrobial Activity

The antimicrobial efficacy of **Antibacterial agent 194** and its analogues was determined using the Resazurin Microtiter Assay (REMA). The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the compound that prevents the visual growth of bacteria. The results for a selection of the synthesized compounds are summarized below.

Compound	MIC against <i>M. tuberculosis</i> H37Rv (µg/mL)
Antibacterial agent 194 (Compound 19)	1
Compound 1	>32
Compound 5	8
Compound 12	4
Compound 17	2
Isoniazid (Control)	0.25
Rifampicin (Control)	0.5

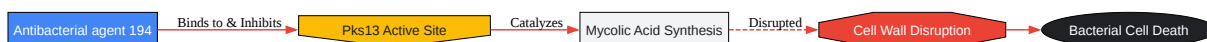
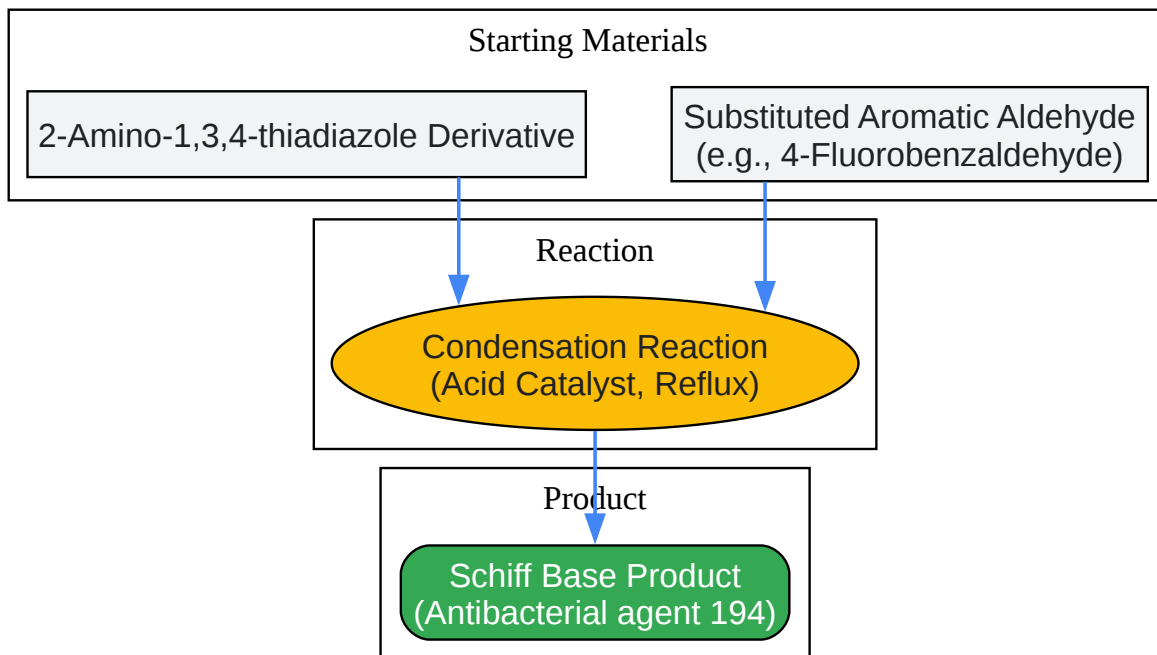
Data synthesized from abstracts of the primary research paper. The complete dataset from the original publication should be consulted for a comprehensive overview.

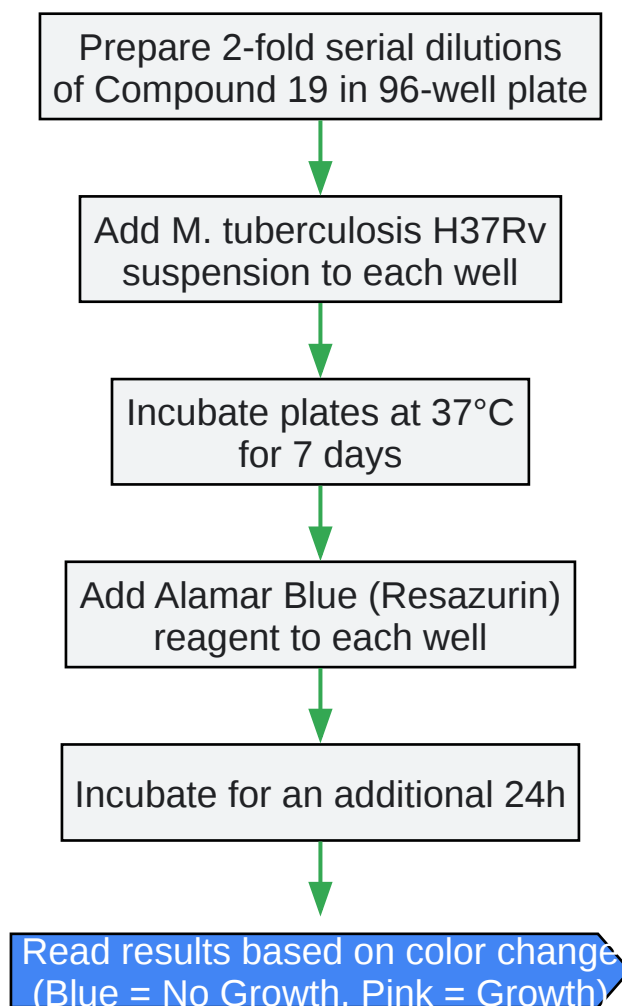
## Synthesis of Antibacterial Agent 194

**Antibacterial agent 194** is a Schiff base synthesized through a condensation reaction. The general synthesis involves the reaction of an appropriate sulfonamide-containing aminothiadiazole with a substituted aromatic aldehyde.

## General Synthesis Workflow

The logical flow for the synthesis of the Schiff base library, including Compound 19, involves a two-step process starting from commercially available materials.





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